

Key Developmental Toxicity Effects of Carbosulfan

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Carbosulfan

CAS No.: 55285-14-8

Cat. No.: S599578

[Get Quote](#)

Effect Category	Specific Observations	Test System	Key Quantitative Findings
Growth & Morphological Alterations	Reduced body weight, structural anomalies in fetuses [1]	Rat embryos [1]	Dose-dependent reduction in pup body weight from postnatal day (PND) 1 to PND 35 [1]
	Epidermal lesions, setal anomalies, clitellar swelling [2]	<i>Tubifex tubifex</i> (aquatic worm) [2]	Altered longitudinal muscles and ruptured mucus channels at sublethal doses (0.831 & 1.632 mg/L) [2]
Neurodevelopmental & Behavioral Effects	Impaired motor function, delayed sensorimotor reflexes (surface righting, cliff avoidance) [1]	Rat pups [1]	Significant delay in righting reflex and cliff avoidance on PND 7-11 [1]
	Increased anxiety [1]	Adolescent rats [1]	Less time spent in open arms of elevated plus maze [1]
Oxidative Stress & Biochemical Alterations	Increased lipid peroxidation (MDA),	Rat pup brain tissue [1]	Elevated MDA, decreased GSH, reduced activity of

Effect Category	Specific Observations	Test System	Key Quantitative Findings
	decreased antioxidant defense (GSH) [1]		antioxidant enzymes (SOD, CAT, GST) [1]
	Elevated oxidative stress biomarkers (CAT, SOD, MDA) [2]	<i>Tubifex tubifex</i> [2]	Concentration-dependent increase in CAT, SOD, MDA; peak elevation on 14th day of exposure [2]
Cellular & Histopathological Damage	Cerebellar damage, Purkinje cell degeneration [1]	Rat pup brain tissue [1]	Disintegration of longitudinal muscles and continuity of muscle layers [2]

Standardized Experimental Protocols

For reliable and regulatory-recognized developmental toxicity testing, standardized guidelines define the core methodology.

Prenatal Developmental Toxicity Study (OECD TG 414)

This guideline is the international standard for testing chemical effects on pregnant mothers and developing fetuses [3].

- **Animals and Group Size:** Typically uses pregnant rats (preferred) or rabbits. Each test and control group should contain enough females to yield approximately **20 animals with implantation sites** for examination at necropsy [3].
- **Dosing Period:** The test substance is administered daily to the pregnant females at least from the day of **implantation** (e.g., day 6 in rats) until **one day prior to the scheduled cesarean section**, which is just before the expected day of delivery [3].
- **Dose Groups and Route:** At least three dose levels and a concurrent control group are used. The route of administration should ideally mimic potential human exposure, most commonly **oral gavage** (to ensure precise dosing) or via diet/water [4] [3].
- **Endpoint Measurements:**
 - **Maternal:** Daily clinical observations, body weight, and food consumption [3].
 - **Fetal Examination:** At cesarean section, the uterine contents are examined for resorptions and dead fetuses. Live fetuses are evaluated for **body weight, sex, and external, visceral, and**

skeletal abnormalities [3].

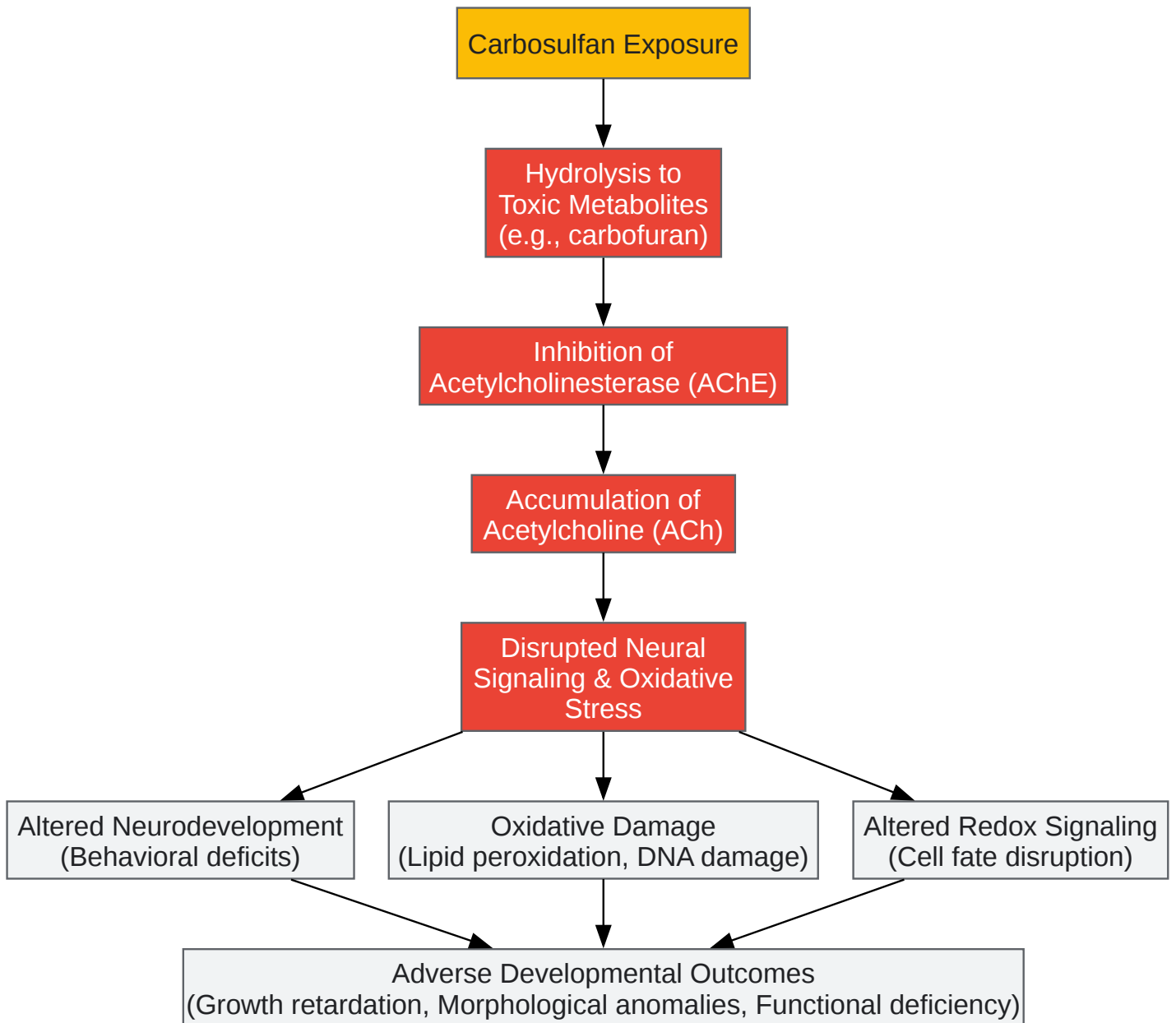
In Vitro and Mechanistic Bioassays

New Approach Methodologies (NAMs) like the zebrafish model provide a complementary tool for mechanistic insight.

- **Zebrafish Embryo Toxicity Screening:** Early life stage zebrafish are exposed to the chemical from 6 hours post-fertilization (hpf) up to 120 hpf [5]. This model is valuable for high-throughput screening of morphological defects (e.g., yolk sac edema, craniofacial malformations) and for subsequent transcriptomic analysis to identify disrupted pathways, such as neurodevelopment, prior to the onset of visible malformations [5].

Mechanism of Action: A Pathway to Toxicity

Carbosulfan's developmental toxicity is primarily driven by two interconnected mechanisms: inhibition of acetylcholinesterase and induction of oxidative stress. The following diagram illustrates the cascade of cellular events leading to adverse developmental outcomes.



[Click to download full resolution via product page](#)

This pathway illustrates the cascade from **carbosulfan** exposure to adverse developmental outcomes [1] [6] [2].

Conclusion

Evidence from animal and invertebrate studies demonstrates that **carbosulfan** is a developmental toxicant. Its adverse effects are mediated through AChE inhibition and significant oxidative stress, leading to neurobehavioral deficits, growth retardation, and cellular damage. Regulatory guidelines provide a robust framework for its hazard assessment, while emerging models like zebrafish offer insights into conserved toxicity pathways.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Carbosulfan exposure during embryonic period can cause ... [sciencedirect.com]
2. Carbonsulfan-induced physiological, histopathological ... [nature.com]
3. Test No. 414: Prenatal Developmental Toxicity Study [oecd.org]
4. Redbook 2000: IV.C.9.b. Guidelines for Developmental ... [fda.gov]
5. Phenotypically anchored transcriptomics across diverse ... [frontiersin.org]
6. (JMPR 2003) Carbosulfan [inchem.org]

To cite this document: Smolecule. [Key Developmental Toxicity Effects of Carbosulfan]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b599578#developmental-toxicity-of-carbosulfan-in-embryos>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com